

Chemical Identity and Physicochemical Profile

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Compound of Interest

Compound Name: 5-Chloro-2-formylpyridine

Cat. No.: B1588523

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5-Chloro-2-formylpyridine, also known as 5-chloropyridine-2-carboxaldehyde, is a solid organic compound.^{[1][2][3]} Understanding its physical and chemical properties is the foundation for safe handling, as these characteristics dictate appropriate storage, handling, and emergency response measures.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ ClNO	[1][4][5]
Molecular Weight	141.56 g/mol	[1][5]
Appearance	White to yellow or orange powder/crystal	[6]
Melting Point	66-68 °C	[3][6]
Boiling Point	208 °C	[3][6]
Flash Point	79 °C	[3][6]
Solubility	Soluble in Methanol	[3][6]
Storage Temperature	Room Temperature, sealed in dry, dark place	[3][6]

Hazard Identification and GHS Classification

5-Chloro-2-formylpyridine is classified as a hazardous substance. The primary risks are associated with irritation to the skin, eyes, and respiratory system. Adherence to the Globally

Harmonized System (GHS) of Classification and Labelling of Chemicals is mandatory for its management.

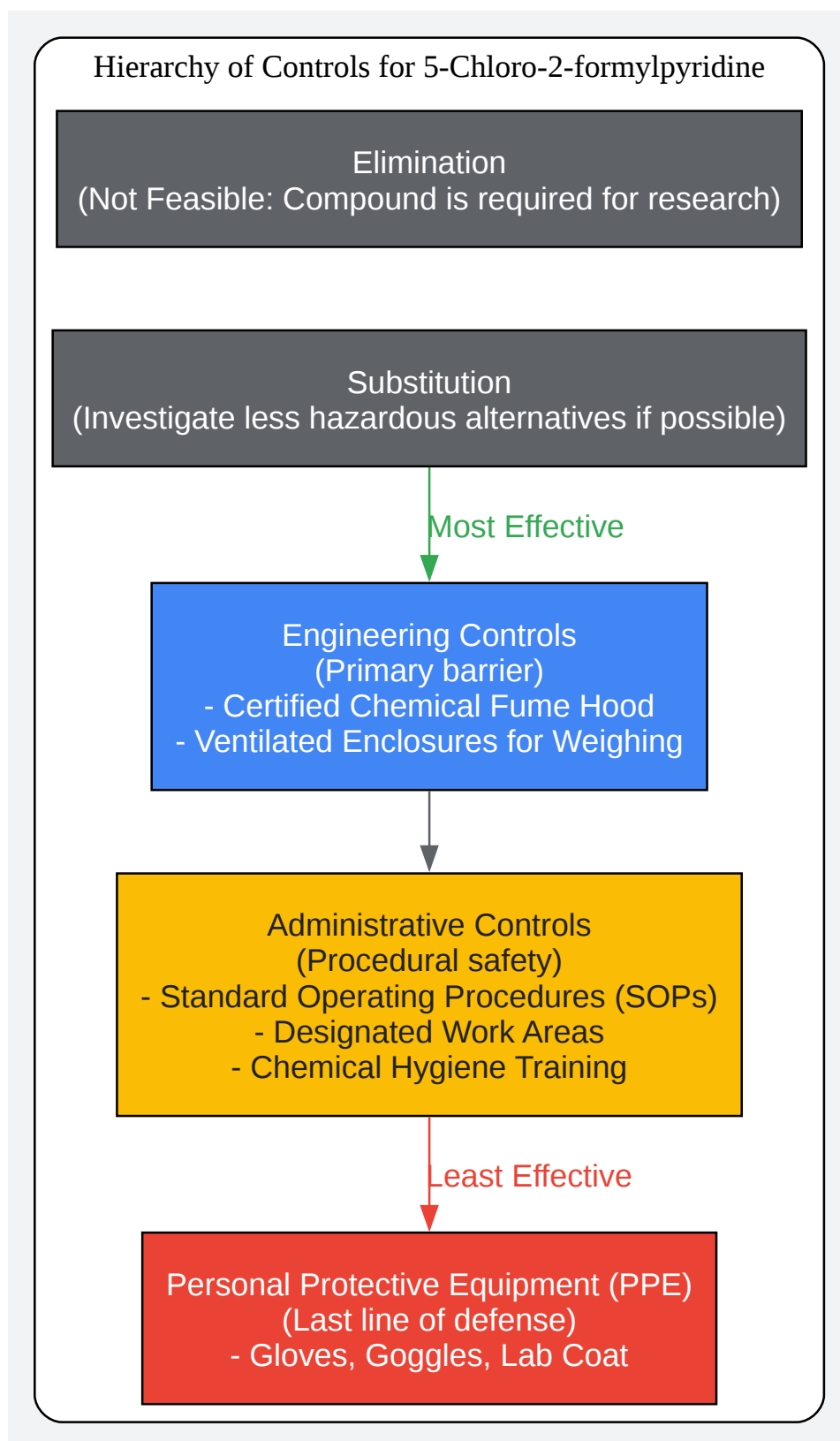
Hazard Class	GHS Category	Hazard Statement	Signal Word	Pictogram
Skin Irritation	Category 2	H315: Causes skin irritation	Warning	GHS07
Serious Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	Warning	GHS07
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	Warning	GHS07
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation	Warning	GHS07

Source: Aggregated GHS information provided by companies to ECHA C&L Inventory.[\[1\]](#)[\[3\]](#)[\[6\]](#)

The causality for these classifications lies in the chemical's reactivity. The aldehyde functional group can react with biological nucleophiles, such as amino acid residues in proteins, leading to irritation and sensitization upon contact with skin or mucous membranes.

The Hierarchy of Controls: A Proactive Safety Framework

To manage the risks associated with **5-Chloro-2-formylpyridine**, a systematic approach based on the hierarchy of controls must be implemented. This framework prioritizes the most effective control measures down to the least.



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Caption: Hierarchy of controls applied to **5-Chloro-2-formylpyridine**.

Engineering Controls and Personal Protective Equipment (PPE)

Based on the hazard profile, specific controls are required to minimize exposure.

Engineering Controls:

- Primary Handling: All manipulations of **5-Chloro-2-formylpyridine**, including weighing, transferring, and preparing solutions, must be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.[\[7\]](#)[\[8\]](#)
- Ventilation: The laboratory must be well-ventilated to ensure low background concentrations.
[\[8\]](#)

Personal Protective Equipment (PPE): PPE is not a substitute for engineering controls but is essential as the final barrier.

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. [9] [10]	Protects against dust particles and splashes, preventing serious eye irritation (H319).
Hand Protection	Impervious gloves (e.g., Nitrile).	Prevents skin contact, addressing skin irritation (H315) and allergic skin reaction (H317) hazards. [3] Change gloves immediately if contaminated.
Body Protection	Laboratory coat. [11]	Protects skin and personal clothing from contamination.
Respiratory Protection	Not typically required if work is performed in a fume hood. If engineering controls fail or for large spills, a NIOSH-approved respirator for organic vapors/particulates may be necessary. [7] [12]	Prevents respiratory irritation (H335) from inhaled dust.

Safe Handling and Experimental Protocols

Adherence to standardized protocols is critical for reproducible science and operator safety.

Protocol 1: Safe Weighing and Transfer of Solid **5-Chloro-2-formylpyridine**

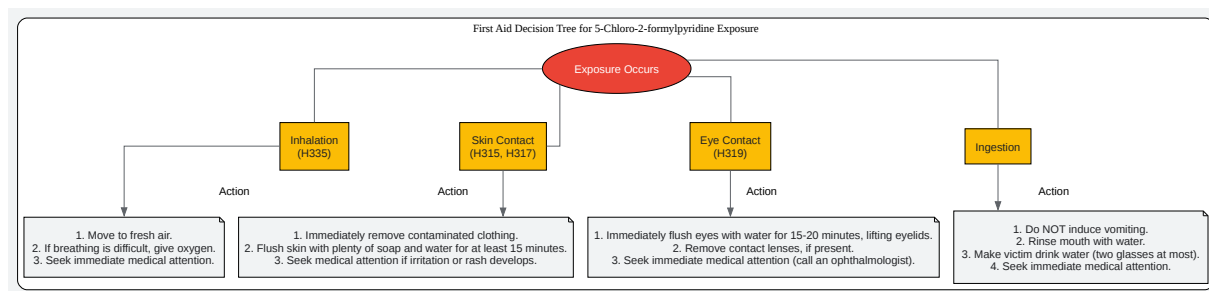
- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
 - Don all required PPE (goggles, nitrile gloves, lab coat).
 - Decontaminate the work surface and the analytical balance within the hood.

- Procedure:
 - Place a weigh boat on the balance and tare.
 - Carefully open the container of **5-Chloro-2-formylpyridine**, avoiding any puff of powder.
 - Using a clean spatula, carefully transfer the desired amount of solid to the weigh boat. Perform this action slowly to minimize dust generation.[8]
 - Securely close the main container immediately after dispensing.
 - Record the weight.
- Transfer:
 - Carefully transfer the weighed solid into the reaction vessel or solvent-containing flask within the fume hood.
 - If adding to a solvent, ensure slow addition to prevent splashing.
- Cleanup:
 - Dispose of the used weigh boat and any contaminated items (e.g., pipette tips) in a designated solid chemical waste container.
 - Wipe the spatula clean.
 - Clean the balance and surrounding work area.
 - Remove gloves and wash hands thoroughly with soap and water.[8]

Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or release.

First Aid Measures: Immediate and correct first aid can significantly reduce the severity of an injury.



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Caption: First aid actions for different exposure routes.

- Inhalation: Move the person to fresh air. If breathing has stopped or is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.[13][14]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with copious amounts of water and soap for at least 15 minutes.[13][15] If skin irritation or a rash occurs, get medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15-20 minutes.[15] Call an ophthalmologist for follow-up.

- Ingestion: Immediately make the victim drink water (two glasses at most). Do not induce vomiting.[16] Call a physician or poison control center immediately.[12]

Spill and Accidental Release Measures: A prompt and correct response can prevent a small spill from becoming a major incident.

Protocol 2: Small Spill Response (<5g in a Fume Hood)

- Alert & Evacuate: Alert personnel in the immediate area. Ensure the fume hood continues to operate.
- Assess: Confirm the spilled material is **5-Chloro-2-formylpyridine** and the quantity is small.
- Contain & Clean:
 - Wear appropriate PPE (double gloves, goggles, lab coat).
 - Cover the spill with an inert absorbent material like vermiculite or sand.[17]
 - Carefully sweep up the absorbed material and place it into a labeled, sealed container for hazardous waste disposal.[18] Avoid generating dust.
 - Clean the spill area with a suitable solvent (e.g., methanol, followed by water), transferring all cleaning materials into the waste container.
- Dispose: Dispose of the sealed container according to institutional and local regulations for chemical waste.
- Report: Report the incident to the laboratory supervisor or safety officer.

For larger spills, evacuate the area, close the doors, and contact the institutional emergency response team immediately.

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[8][19]

- Specific Hazards: During a fire, hazardous combustion products may be generated, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[18][19][20]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[18][21][22]

Storage and Disposal

Storage: Proper storage is essential for maintaining chemical integrity and preventing accidental release.

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.[6][8]
- Store locked up.
- Protect from light.[6]
- Incompatible Materials: Strong oxidizing agents.[18][19]

Disposal: All waste containing **5-Chloro-2-formylpyridine** must be treated as hazardous waste.

- Collect waste in clearly labeled, sealed containers.
- Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations. Do not let the product enter drains.

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